

4-Methoxy-2,6-dimethylbenzenesulfonyl chloride physical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	4-Methoxy-2,6-dimethylbenzenesulfonyl chloride
Cat. No.:	B1591513

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An In-depth Technical Guide to the Physical Properties of **4-Methoxy-2,6-dimethylbenzenesulfonyl Chloride**

This document provides a comprehensive technical overview of the core physical properties of **4-Methoxy-2,6-dimethylbenzenesulfonyl chloride**. It is intended for researchers, scientists, and professionals in the field of drug development and synthetic chemistry who require a detailed understanding of this reagent's characteristics for its effective handling, application, and analysis.

Introduction and Chemical Identity

4-Methoxy-2,6-dimethylbenzenesulfonyl chloride, identified by CAS Number 55661-08-0, is an aromatic sulfonyl chloride.^{[1][2]} Such compounds are pivotal in organic synthesis, primarily as reagents for introducing sulfonyl groups onto other molecules, often to form sulfonamides or sulfonate esters. The "Mds" (4-methoxy-2,6-dimethylbenzenesulfonyl) group, in particular, can serve as a protecting group for amines, offering distinct steric and electronic properties due to the ortho-methyl and para-methoxy substituents. A thorough understanding of its physical properties is the foundation for its safe and effective use in any research or development setting.

Core Physical Properties Summary

The fundamental physical characteristics of **4-Methoxy-2,6-dimethylbenzenesulfonyl chloride** are summarized below. It is critical to note that several of these values are derived from computational predictions, as extensive experimental data for this specific molecule is not widely published.[1]

Property	Value	Source
CAS Number	55661-08-0	[1]
Molecular Formula	C ₉ H ₁₁ ClO ₃ S	[1]
Molecular Weight	234.7 g/mol	[1]
Melting Point	106.36 °C	Predicted[1]
Boiling Point	~356.1 °C (at 760 mmHg)	Predicted[1]
Density	1.285 g/cm ³	Predicted[1]
Appearance	White to off-white crystalline solid (Expected)	Inferred from analogs[3]

Detailed Analysis of Physical Properties

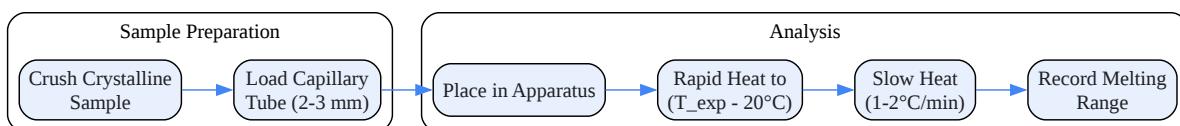
Melting Point

The melting point of a solid is a critical indicator of its purity. For a crystalline solid like **4-Methoxy-2,6-dimethylbenzenesulfonyl chloride**, a sharp melting range close to the literature value suggests high purity. The computationally predicted melting point is 106.36 °C.[1]

This protocol outlines the standard method for verifying the melting point in a laboratory setting.

- **Sample Preparation:** Finely crush a small amount of the crystalline solid on a watch glass using a spatula.
- **Capillary Loading:** Tap the open end of a capillary tube into the powder to collect a small amount. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.

- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus.
- Heating: Heat the block rapidly to about 15-20 °C below the expected melting point (e.g., to ~85 °C).
- Observation: Reduce the heating rate to 1-2 °C per minute. Observe the sample closely through the magnifying lens.
- Data Recording: Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.



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Caption: Workflow for Melting Point Determination.

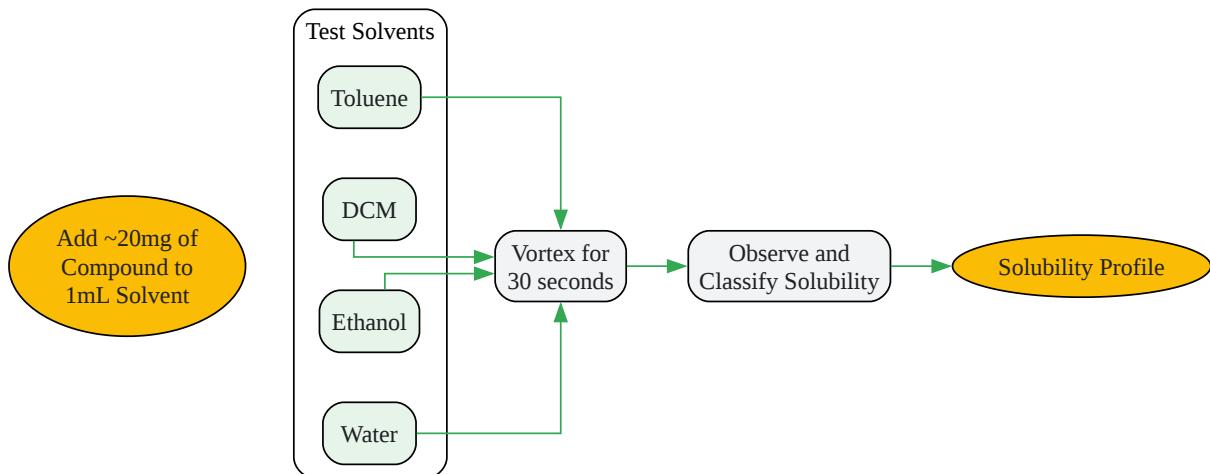
Solubility Profile

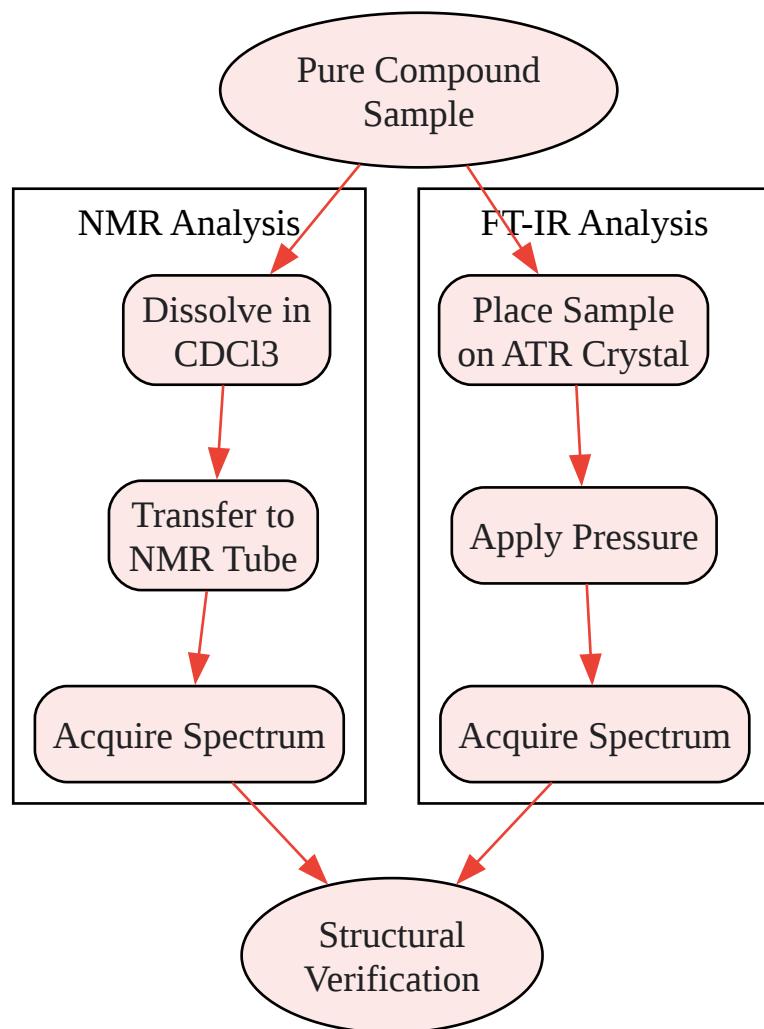
While specific solubility data for **4-Methoxy-2,6-dimethylbenzenesulfonyl chloride** is not readily available, a qualitative profile can be predicted based on its structure and the known behavior of similar sulfonyl chlorides. The presence of a polar sulfonyl chloride group and a methoxy group suggests some affinity for polar solvents. However, the aromatic ring and two methyl groups contribute significant non-polar character.

- Polar Protic Solvents (e.g., Water, Alcohols): Expected to be poorly soluble and reactive. Sulfonyl chlorides readily hydrolyze in the presence of water and react with alcohols.[\[4\]](#)[\[5\]](#)
- Polar Aprotic Solvents (e.g., Dichloromethane, THF, Acetone, Ethyl Acetate): Expected to be soluble. These solvents are standard choices for reactions involving sulfonyl chlorides as

they can dissolve the reagent without reacting with it.

- Non-Polar Solvents (e.g., Hexane, Toluene): Expected to have limited to moderate solubility. The aromatic ring may promote solubility in toluene over aliphatic hexane.
- Setup: Arrange a series of labeled test tubes, each containing 1 mL of a different solvent (e.g., water, ethanol, dichloromethane, toluene, hexane).
- Addition: Add approximately 10-20 mg of **4-Methoxy-2,6-dimethylbenzenesulfonyl chloride** to each test tube.
- Observation: Agitate each tube using a vortex mixer for 30 seconds. Observe if the solid dissolves completely.
- Classification: Classify the compound as "soluble," "sparingly soluble," or "insoluble" in each solvent at room temperature. Note any signs of reaction, such as fuming or color change, particularly in protic solvents.





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Caption: General Workflow for Spectroscopic Analysis.

Safety and Handling

Based on safety data sheets for analogous sulfonyl chlorides, **4-Methoxy-2,6-dimethylbenzenesulfonyl chloride** must be handled with significant care. [6][7][8][9]

- Corrosivity: The compound is expected to be corrosive, causing severe skin burns and serious eye damage. [6][8][10] Always handle in a fume hood.
- Reactivity: It is moisture-sensitive and will react with water, potentially releasing corrosive hydrogen chloride gas. [5][9]* Personal Protective Equipment (PPE): Chemical-resistant gloves, safety goggles, and a face shield are mandatory. [6][9] A lab coat must be worn.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from water and incompatible materials such as strong bases and alcohols. [9][11]

Conclusion

4-Methoxy-2,6-dimethylbenzenesulfonyl chloride is a solid aromatic sulfonyl chloride with a predicted melting point of 106.36 °C. [1] Its solubility is likely highest in polar aprotic solvents, while it is reactive towards protic solvents like water. Spectroscopic analysis is crucial for confirming its structure. Due to its corrosive and water-reactive nature, strict adherence to safety protocols is essential during its handling and use. This guide provides the foundational knowledge required for incorporating this valuable reagent into advanced synthetic applications.

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